

Personal protective equipment for handling (r)-Ozanimod hcl

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Compound of Interest

Compound Name: (r)-Ozanimod hcl

Cat. No.: B15175020

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Essential Safety and Handling Guide for (r)-Ozanimod HCl

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **(r)-Ozanimod HCl** in a laboratory setting.

(r)-Ozanimod hydrochloride is a potent small molecule modulator of the sphingosine 1-phosphate (S1P) receptors 1 and 5.[1] As with any biologically active compound, proper handling procedures are essential to ensure the safety of laboratory personnel and the integrity of experimental outcomes. This guide provides detailed procedural information, personal protective equipment (PPE) recommendations, and disposal plans to minimize exposure and mitigate risks.

Hazard Identification and Health Effects

While some Safety Data Sheets (SDS) may classify **(r)-Ozanimod HCl** as not a hazardous substance or mixture, it is crucial to handle it as a potent compound due to its biological activity.[2] The formulated drug product, Zeposia™, carries warnings of reproductive toxicity and potential damage to the bone marrow and lymphoid tissue through prolonged or repeated exposure.[3] It can also increase susceptibility to infections.[4][5] Therefore, minimizing direct contact and airborne exposure is paramount.

Key Hazards:

- May cause damage to the unborn child.[3]
- Causes damage to bone marrow and lymphoid tissue through prolonged or repeated exposure.[3]
- May increase susceptibility to infections.[4]

Personal Protective Equipment (PPE)

A thorough hazard assessment is required to determine the appropriate PPE for the specific tasks being performed.[6] The following table summarizes the recommended PPE for handling **(r)-Ozanimod HCl** in a laboratory setting.

Protection Type	Recommended Equipment	Purpose	Additional Guidance
Eye and Face Protection	Safety glasses with side-shields or safety goggles.[2][6][7]	To protect against splashes, dust, and flying particles.[7][8]	A face shield may be necessary for tasks with a high risk of splashing.[8]
Hand Protection	Disposable nitrile gloves.[6][7]	To prevent skin contact with the compound.	Double gloving is recommended for added protection.[6] Gloves should be changed immediately after contact with the chemical.[6]
Body Protection	A buttoned lab coat.[6][7][8]	To protect skin and clothing from spills and contamination.	Fire-resistant lab coats are recommended when working with flammable materials.[8]
Respiratory Protection	A suitable respirator (e.g., N95 or higher).[2][8]	To be used when handling the powder outside of a containment system or when there is a risk of aerosolization.	The type of respirator should be selected based on a risk assessment of the specific procedure.
Foot Protection	Closed-toe shoes.[6][8]	To protect feet from spills and falling objects.	---

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is critical for minimizing exposure risk. Engineering controls, such as fume hoods or glove boxes, should be the primary means of containment.

1. Preparation and Weighing:

- Location: All handling of powdered **(r)-Ozanimod HCl** should be conducted within a certified chemical fume hood, a glove box, or a similar containment enclosure.[\[7\]](#)
- Personal Protective Equipment: Don all required PPE as outlined in the table above before entering the designated handling area.
- Weighing: When weighing the compound, use a dedicated, clean weighing vessel. Tare the balance with the vessel before adding the compound to minimize handling time.

2. Solution Preparation:

- Solvent Selection: **(r)-Ozanimod HCl** is soluble in DMSO.[\[1\]](#)
- Procedure:
 - In the containment enclosure, slowly add the desired solvent to the pre-weighed **(r)-Ozanimod HCl** powder.
 - Cap the container securely.
 - Gently agitate or vortex the solution until the compound is fully dissolved. Avoid vigorous shaking that could create aerosols.
 - Clearly label the container with the compound name, concentration, solvent, and date of preparation.

3. Experimental Use:

- Containment: Whenever possible, perform all experimental procedures involving **(r)-Ozanimod HCl** within a fume hood or biosafety cabinet.
- Aseptic Technique: If working with cell cultures, maintain sterile techniques to prevent contamination of your experiment and the laboratory environment.

- **Spill Management:** Have a spill kit readily available. In case of a spill, follow the established laboratory protocol for potent compound cleanup.

Disposal Plan

Proper disposal of **(r)-Ozanimod HCl** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

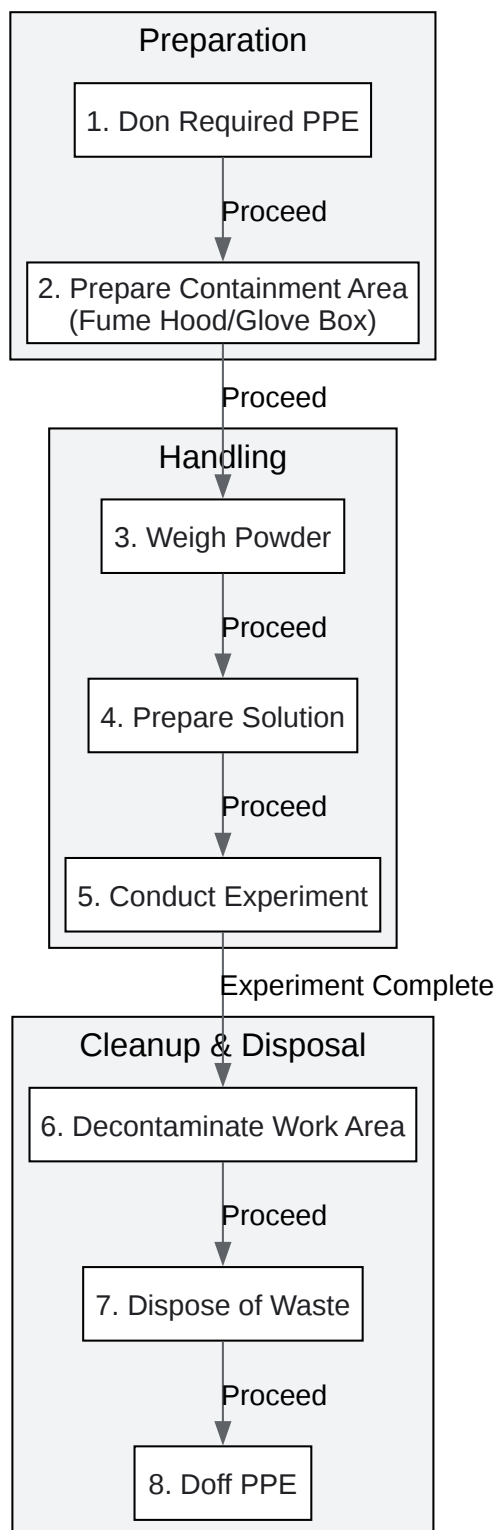
Waste Type	Disposal Procedure	Key Considerations
Unused Solid Compound	Dispose of as hazardous chemical waste in a clearly labeled, sealed container.	Follow all local, state, and federal regulations for chemical waste disposal.
Contaminated Labware (e.g., pipette tips, tubes)	Collect in a designated, sealed hazardous waste container.	Do not mix with general laboratory waste.
Contaminated PPE (e.g., gloves, disposable lab coats)	Place in a designated, sealed hazardous waste bag or container immediately after use.	---
Liquid Waste (e.g., unused solutions, cell culture media)	Collect in a sealed, labeled hazardous waste container.	Do not pour down the drain. ^[2]

Emergency Procedures

Exposure Type	Immediate Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[2][9] Seek medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area thoroughly with soap and water.[2][10] Seek medical attention if irritation develops.
Inhalation	Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.[2][9]
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[2][10] Seek immediate medical attention.

Workflow for Handling (r)-Ozanimod HCl

Safe Handling Workflow for (r)-Ozanimod HCl



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Caption: A flowchart illustrating the key steps for the safe handling of **(r)-Ozanimod HCl**.

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